

Solubility characteristics of Butyl aminoacetate hydrochloride in different solvents.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Butyl aminoacetate hydrochloride

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Technical Guide: Solubility Characteristics of Butyl Aminoacetate Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of **Butyl aminoacetate hydrochloride**, a compound of interest in pharmaceutical development and organic synthesis. This document compiles available data on its solubility in various solvents, outlines a detailed experimental protocol for solubility determination, and presents a visualization of its primary metabolic pathway.

Introduction

Butyl aminoacetate hydrochloride, also known as glycine tert-butyl ester hydrochloride, is a derivative of the amino acid glycine.^[1] Its chemical structure, featuring a hydrophilic amino group hydrochloride and a more hydrophobic tert-butyl ester, results in a varied solubility profile that is critical for its application in drug formulation, synthesis, and biological studies. Understanding its behavior in different solvent systems is paramount for optimizing reaction conditions, developing effective delivery systems, and predicting its pharmacokinetic properties.

Physicochemical Properties

- Molecular Formula: $C_6H_{14}ClNO_2$

- Molecular Weight: 167.63 g/mol
- Appearance: White to off-white crystalline solid or powder.[2]
- Melting Point: 141-143 °C[3][4]

Solubility Profile

Butyl aminoacetate hydrochloride exhibits a solubility profile characteristic of a polar, ionic compound. It is generally soluble in polar solvents and has limited solubility in non-polar organic solvents.

Table 1: Solubility of **Butyl Aminoacetate Hydrochloride** in Various Solvents

Solvent Class	Solvent	Quantitative Solubility	Qualitative Solubility
Aqueous	Water	0.1 g/mL (clear, colorless solution)[4] [5]	Very Soluble
Alcohols	Methanol	-	Soluble[4]
Ethanol	-	Soluble	Likely Soluble
Propanol	-	Likely Soluble	
Amides	Dimethylformamide (DMF)	-	Likely Soluble
Sulfoxides	Dimethyl sulfoxide (DMSO)	-	Likely Soluble
Ketones	Acetone	-	Sparingly to Slightly Soluble
Esters	Ethyl Acetate	-	Sparingly to Slightly Soluble
Ethers	Diethyl Ether	-	Poorly Soluble
Hydrocarbons	Hexane	-	Poorly Soluble
Toluene	-	Poorly Soluble	

Note: Qualitative solubility is inferred from general statements in the literature. Quantitative data for many organic solvents is not readily available and should be determined experimentally.

Experimental Protocol: Determination of Solubility by Gravimetric Method

This protocol outlines a standard procedure for the quantitative determination of the solubility of **Butyl aminoacetate hydrochloride** in a given solvent at a specific temperature.

4.1. Principle

The gravimetric method involves preparing a saturated solution of the solute in the solvent of interest at a controlled temperature. A known volume of the saturated solution is then evaporated to dryness, and the mass of the remaining solute is determined.

4.2. Materials and Equipment

- **Butyl aminoacetate hydrochloride**
- Solvent of interest
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatic water bath or incubator
- Vials or flasks with airtight seals
- Magnetic stirrer and stir bars
- Volumetric flasks and pipettes
- Drying oven
- Desiccator

4.3. Procedure

- **Sample Preparation:** Add an excess amount of **Butyl aminoacetate hydrochloride** to a series of vials containing a known volume of the solvent. The presence of undissolved solid is essential to ensure saturation.
- **Equilibration:** Seal the vials and place them in a thermostatic water bath set to the desired temperature. Stir the suspensions vigorously for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** After equilibration, stop the stirring and allow the undissolved solid to settle. To ensure a clear supernatant, centrifugation of the samples may be performed.

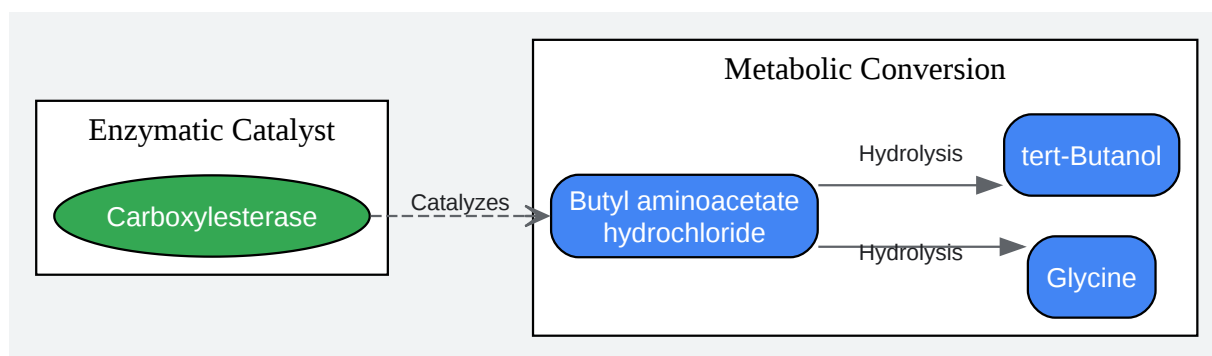
- **Sample Withdrawal:** Carefully withdraw a precise volume of the clear supernatant using a pre-heated or pre-cooled pipette to match the equilibration temperature, avoiding any transfer of solid particles.
- **Gravimetric Analysis:**
 - Transfer the accurately measured volume of the saturated solution to a pre-weighed, clean, and dry evaporating dish.
 - Evaporate the solvent in a drying oven at a temperature below the decomposition point of **Butyl aminoacetate hydrochloride**.
 - Once the solvent is fully evaporated, cool the dish in a desiccator to room temperature.
 - Weigh the evaporating dish containing the dried solute.
 - Repeat the drying and weighing steps until a constant mass is achieved.
- **Calculation:**
 - Calculate the mass of the dissolved solute by subtracting the initial mass of the empty evaporating dish from the final constant mass.
 - The solubility can then be expressed in various units, such as g/100 mL or mol/L.

4.4. Safety Precautions

- Handle all chemicals with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Work in a well-ventilated area, especially when using volatile organic solvents.
- Consult the Safety Data Sheet (SDS) for **Butyl aminoacetate hydrochloride** and the chosen solvents before starting the experiment.

Biological Relevance and Metabolic Pathway

As an ester, **Butyl aminoacetate hydrochloride** is susceptible to enzymatic hydrolysis in biological systems. Carboxylesterases, a class of enzymes prevalent in the liver and other tissues, are primarily responsible for the metabolism of many ester-containing drugs.[6][7][8][9][10] The hydrolysis of **Butyl aminoacetate hydrochloride** is expected to yield glycine and tert-butanol as the primary metabolites. This metabolic conversion is a critical factor in its pharmacokinetic profile and potential therapeutic applications.



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Caption: Enzymatic hydrolysis of **Butyl aminoacetate hydrochloride**.

Conclusion

This technical guide has summarized the known solubility characteristics of **Butyl aminoacetate hydrochloride**, provided a detailed protocol for its experimental determination, and illustrated its primary metabolic pathway. The information presented herein is intended to support researchers and professionals in the fields of chemistry and drug development in their work with this compound. Further experimental investigation is required to establish a comprehensive quantitative solubility database across a wider range of solvents and temperatures.

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